

# Essential Guide to the Safe Disposal of LEQ803

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## Compound of Interest

Compound Name: LEQ803

Cat. No.: B3180018

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. **LEQ803**, a metabolite of the CDK4/6 inhibitor Ribociclib, is utilized in oncology research and must be managed as a hazardous chemical waste.<sup>[1]</sup> Adherence to strict disposal protocols is essential to mitigate risks associated with its handling.

## Personal Protective Equipment (PPE) and Handling Precautions

Before handling **LEQ803**, it is crucial to consult the Safety Data Sheet (SDS) to understand its specific hazards.<sup>[2]</sup> While a specific SDS for **LEQ803** is not readily available, the SDS for the parent compound, Ribociclib (LEE011), indicates potential hazards such as reproductive toxicity and long-lasting toxic effects to aquatic life.<sup>[3]</sup> Therefore, stringent safety measures are required.

Recommended PPE:

- **Gloves:** Wear double chemotherapy gloves for maximum protection.<sup>[2]</sup>
- **Eye Protection:** Use tightly fitting safety goggles with side-shields.
- **Lab Coat:** A lab coat or other protective clothing is mandatory.
- **Respiratory Protection:** If there is a risk of aerosol formation, a full-face respirator should be used.

Handle **LEQ803** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.[4] Avoid contact with skin and eyes.[4]

## Step-by-Step Disposal Procedures for **LEQ803** Waste

All waste contaminated with **LEQ803**, including stock solutions, unused compounds, contaminated labware, and personal protective equipment, must be disposed of as hazardous chemical waste. Do not dispose of **LEQ803** down the drain or in regular trash.[5][6]

### 1. Waste Segregation:

- Isolate all **LEQ803** waste from other laboratory waste streams.[2]
- Do not mix **LEQ803** waste with incompatible chemicals.[5]

### 2. Waste Containers:

- Solid Waste: Collect solid **LEQ803** waste, including contaminated gloves, absorbent pads, and empty vials, in a designated, leak-proof, and clearly labeled hazardous waste container. [2][5] For antineoplastic agents, special black RCRA (Resource Conservation and Recovery Act) containers are often required.[2]
- Liquid Waste: Collect liquid waste containing **LEQ803** in a sturdy, chemically resistant, and sealable container.[5] The container must be kept closed except when adding waste.[5]
- Sharps: Any sharps, such as needles or syringes, contaminated with **LEQ803** must be disposed of in a designated sharps container. If the syringe contains any residual drug, it should be treated as bulk hazardous chemical waste and not placed in a standard sharps container.[2]

### 3. Labeling:

- Clearly label all waste containers with "Hazardous Waste" and the specific chemical name, "**LEQ803**." [2][5]
- Include any other relevant hazard information as indicated by the SDS.

#### 4. Storage:

- Store waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.[\[2\]](#)
- Ensure secondary containment for all liquid waste containers to prevent spills.[\[5\]](#)

#### 5. Disposal Request:

- Once a waste container is full or no longer in use, contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.[\[2\]](#)[\[5\]](#) Follow their specific procedures for waste collection requests.

## Disposal of Empty Containers

Even "empty" containers of **LEQ803** must be handled with care as they may retain chemical residues.

- Thoroughly empty the container.
- The first rinse of the container must be collected and disposed of as hazardous liquid waste.[\[5\]](#)
- After a thorough rinsing and air-drying, obliterate or remove the original label before disposing of the container as solid waste or according to your institution's guidelines for rinsed chemical containers.[\[5\]](#)

## Emergency Procedures

In the event of a spill or accidental exposure to **LEQ803**, immediate action is necessary.

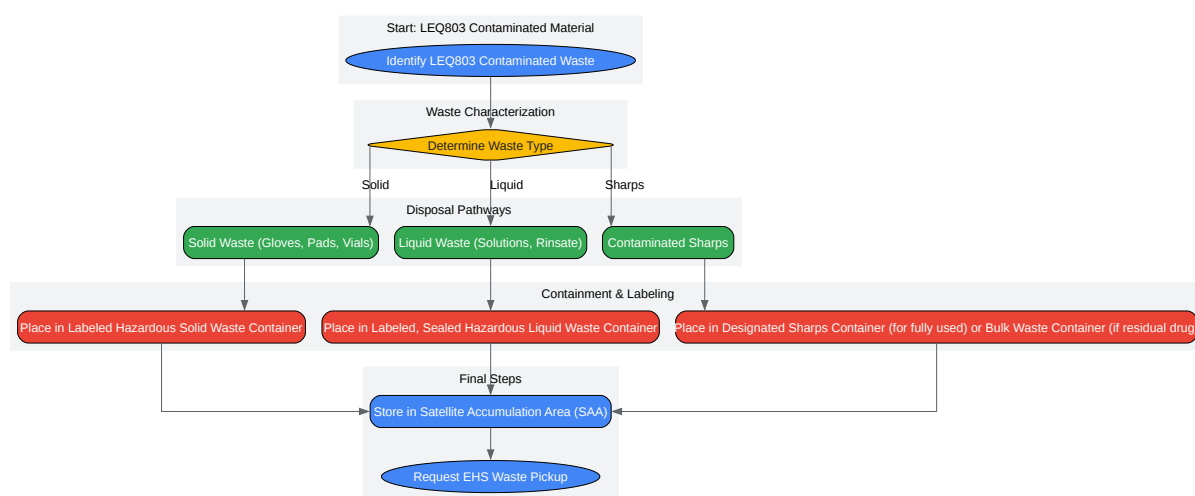
- Spill: Evacuate the area and prevent further spread of the material.[\[4\]](#) Notify your EHS department immediately for guidance on cleanup.[\[2\]](#) Do not attempt to clean up a significant spill without proper training and equipment.
- Exposure:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[4\]](#)

- Eye Contact: Rinse with pure water for at least 15 minutes.[4]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.[4]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[4]

In all cases of exposure, seek immediate medical attention and report the incident to your supervisor and EHS department.

## Logical Workflow for LEQ803 Disposal

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **LEQ803**.



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Caption: Workflow for the safe disposal of **LEQ803** waste.

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